

Personal protective equipment for handling Isophthaloyl dichloride

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Compound of Interest

Compound Name: *Isophthaloyl dichloride*

Cat. No.: *B1221377*

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Essential Safety and Handling Guide for Isophthaloyl Dichloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Isophthaloyl dichloride** (CAS No. 99-63-8). Adherence to these procedures is critical to ensure personal safety and proper disposal. **Isophthaloyl dichloride** is a corrosive solid that is harmful if swallowed, in contact with skin, or if inhaled. It causes severe skin burns and eye damage.[1][2][3] This substance is also moisture-sensitive and reacts with water to release hydrogen chloride gas.[4][5]

Personal Protective Equipment (PPE)

All handling of **Isophthaloyl dichloride** must be conducted within a certified chemical fume hood.[1] The following Personal Protective Equipment (PPE) is mandatory to minimize exposure risk.

PPE Category	Item	Specifications	Rationale
Eye & Face Protection	Chemical Safety Goggles & Face Shield	Goggles must conform to EN 166 (EU) or NIOSH (US) standards.[6] A face shield should be worn over the goggles.[7]	Protects against splashes and dust, preventing severe eye burns and damage.[1][2]
Hand Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves (e.g., nitrile, neoprene).[4][8][9]	Prevents skin contact, which can cause burns and may be harmful.[1][4]
Body Protection	Lab Coat & Chemical-Resistant Apron	A flame-resistant lab coat and a chemical-resistant apron are required.	Minimizes skin contact with corrosive material.[1][4]
Respiratory Protection	Respirator	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[6][8]	Protects against inhalation of toxic dust and vapors, which can cause chemical burns to the respiratory tract.[1][4]
Foot Protection	Closed-toe Shoes	Shoes must cover the entire foot.	Protects against spills.

Operational Plan: Handling and Use

A strict, step-by-step protocol is mandatory to minimize exposure risk.

Preparation:

- Ensure the chemical fume hood is certified and functioning correctly.
- Cover the work surface with absorbent, plastic-backed pads.
- Have an eyewash station and safety shower readily accessible.[4]

- Keep a spill kit with a dry absorbent material (do not use sand or soil) nearby.[\[5\]](#)

Handling:

- Weighing: If weighing the solid compound, perform this task inside the fume hood on a tared weigh boat. Minimize dust generation.[\[4\]](#)
- Reconstitution: Slowly add the desired solvent to the vessel containing **Isophthaloyl dichloride**. Be aware that it reacts vigorously with water, alcohols, strong bases, and strong oxidizing agents.[\[4\]](#)
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area designated for corrosives.[\[4\]](#) Protect from moisture.[\[4\]](#)

Emergency Procedures

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[5] Seek immediate medical attention.[4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[4] Seek immediate medical attention.[5]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[5] Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[6] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.[1][10]
Spill	Evacuate the area. Wear appropriate PPE.[5] Cover the spill with a dry absorbent material.[5] Collect the material into a suitable container for disposal.[4] Do not allow water to enter the container.[4]

Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5] Comply with all federal, state, and local regulations for hazardous waste disposal.[5]

Waste Collection:

- Solid Waste: Collect any solid waste (e.g., contaminated weigh boats, absorbent pads) in a dedicated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Collect all liquid waste containing **Isophthaloyl dichloride** in a dedicated, sealed, and clearly labeled hazardous waste container.^[11] Do not pour this waste down the drain.^[11]
- Sharps Waste: Dispose of any contaminated sharps (e.g., needles, pipette tips) in a designated sharps container.

Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Isophthaloyl dichloride**".

Final Disposal:

- Dispose of contents and container to an approved waste disposal plant.^[12]

Workflow for Safe Handling of Isophthaloyl Dichloride

Caption: Workflow for the safe handling of **Isophthaloyl dichloride**.

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